

# Technical Guide: 2-Nitroaniline-4-sulfonic Acid

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## Compound of Interest

Compound Name: 2-Nitroaniline-4-sulfonic acid

Cat. No.: B1294930

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **2-Nitroaniline-4-sulfonic acid**, a significant chemical intermediate. The following sections detail its chemical properties, synthesis protocols, and key applications, with a focus on data presentation and experimental methodologies.

## Chemical Identification and Properties

**2-Nitroaniline-4-sulfonic acid**, also known as 4-amino-3-nitrobenzenesulfonic acid, is an aromatic sulfonic acid with the CAS Number 616-84-2.[\[1\]](#)[\[2\]](#) It is characterized by the presence of nitro, amino, and sulfonic acid functional groups attached to a benzene ring.[\[1\]](#) This unique combination of functional groups imparts specific reactivity and solubility, making it a valuable precursor in various chemical syntheses.[\[1\]](#)

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	616-84-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	4-amino-3-nitrobenzenesulfonic acid <a href="#">[1]</a>
Synonyms	Ortho Nitro Aniline Para Sulphonic Acid (ONAPSA) <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub> S <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	218.19 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChI	InChI=1S/C6H6N2O5S/c7-5-2-1-4(14(11,12)13)3-6(5)8(9)10/h1-3H,7H2,(H,11,12,13) <a href="#">[1]</a>
InChI Key	VZLLZDZTQPBAZ-UHFFFAOYSA-N <a href="#">[1]</a>
Canonical SMILES	C1=CC(=C(C=C1S(=O)(=O)O)--INVALID-LINK--[O-])N <a href="#">[1]</a>

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Yellow crystalline solid <a href="#">[1]</a>
Solubility	High solubility in water <a href="#">[1]</a>
Density	1.7 ± 0.1 g/cm <sup>3</sup> <a href="#">[3]</a>
LogP	0.88 <a href="#">[3]</a>
Index of Refraction	1.662 <a href="#">[3]</a>
Stability	Stable at room temperature in closed containers under normal storage and handling conditions. <a href="#">[3]</a>

## Synthesis and Experimental Protocols

The synthesis of **2-Nitroaniline-4-sulfonic acid** can be achieved through several methods, primarily involving the nitration and sulfonation of aniline or its derivatives.

## Synthesis via Nitration and Sulfonation of Aniline

This is a common laboratory-scale synthesis method.

Experimental Protocol:

- Nitration of Aniline: Aniline is carefully treated with a nitrating mixture, typically a combination of concentrated sulfuric acid and concentrated nitric acid. This reaction is highly exothermic and requires strict temperature control to favor the formation of the ortho-nitro isomer.
- Sulfonation of o-Nitroaniline: The resulting ortho-nitroaniline is then sulfonated using concentrated sulfuric acid (oleum may also be used). The reaction mixture is heated to drive the sulfonation reaction to completion, yielding **2-Nitroaniline-4-sulfonic acid**.<sup>[1]</sup>

## Synthesis via Desulfonation

An alternative method involves the desulfonation of a sulfonated precursor.

Experimental Protocol:

- Preparation of 2-nitro-4-sulfonic aniline: The starting material, 2-nitro-4-sulfonic aniline, is dissolved in a high-boiling point, polar solvent such as sulfolane.<sup>[6]</sup>
- Desulfonation Reaction: An acid, such as phosphoric acid, is added to the solution.<sup>[6]</sup> The reaction mixture is heated to approximately 120°C to facilitate the desulfonation process.<sup>[6]</sup> The progress of the reaction is monitored by High-Performance Liquid Chromatography (HPLC).<sup>[6]</sup>
- Solvent Removal: After the reaction is complete, the high-boiling point solvent is removed under reduced pressure at a temperature of 80-90°C.<sup>[6]</sup>
- Work-up: Water is added to the resulting concentrate, and the pH is adjusted to 8 with a base like sodium hydroxide.<sup>[6]</sup> The product is then extracted using an organic solvent such as ethyl acetate.<sup>[6]</sup>

## Applications

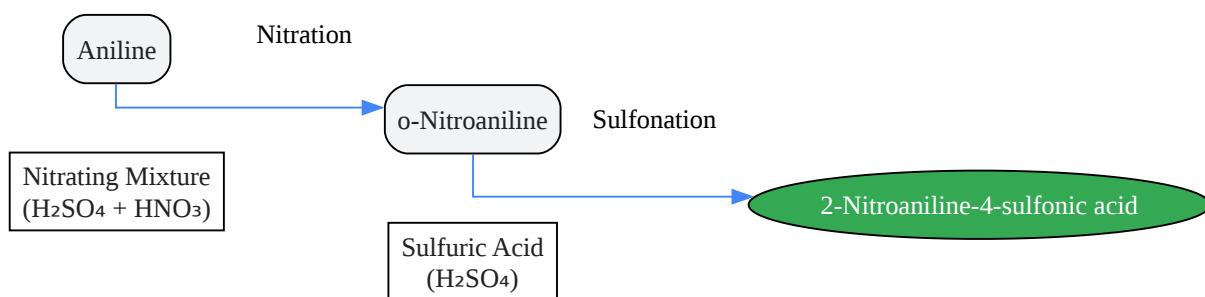
**2-Nitroaniline-4-sulfonic acid** is a crucial intermediate in several industrial applications, primarily in the manufacturing of dyes and pigments.

- Dye Manufacturing: It serves as a precursor for the synthesis of a wide variety of azo dyes and other colorants.<sup>[1]</sup> The presence of the amino group allows for diazotization reactions, which are fundamental in the formation of azo compounds.<sup>[1]</sup>
- Pigment Production: This compound is utilized in the creation of pigments for various applications, including textiles, coatings, and plastics.<sup>[1]</sup>
- Organic Synthesis: The reactive functional groups of **2-Nitroaniline-4-sulfonic acid** make it a valuable intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and herbicides.<sup>[1]</sup>
- Potential Biological Activity: Some research suggests that **2-Nitroaniline-4-sulfonic acid** may exhibit antimicrobial and cytotoxic properties, indicating potential for further investigation in pharmaceutical applications.<sup>[1]</sup>

## Visualizations

### General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Nitroaniline-4-sulfonic acid** from aniline.

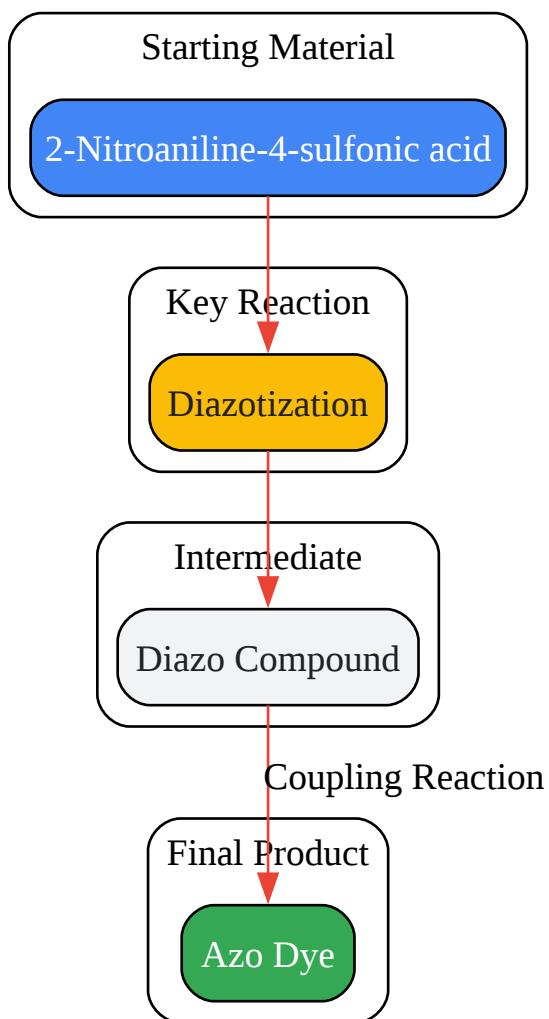


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Caption: Synthesis workflow of **2-Nitroaniline-4-sulfonic acid**.

## Role as a Dye Intermediate

This diagram shows the logical relationship of **2-Nitroaniline-4-sulfonic acid** as a key intermediate in the production of azo dyes.



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Caption: Role as a dye intermediate.

## Safety and Handling

**2-Nitroaniline-4-sulfonic acid** is irritating to the eyes, respiratory system, and skin.[3]

Inhalation may cause severe respiratory tract irritation.[3] It is important to handle this chemical

with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.<sup>[7]</sup> Store in a cool, dry place in a tightly closed container.<sup>[4]</sup> In case of spills, avoid generating dust and clean up immediately.<sup>[3]</sup> For detailed safety information, refer to the Safety Data Sheet (SDS).

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